

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Taraxasterone

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Compound of Interest

Compound Name: Taraxasterone

Cat. No.: B1602164

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Introduction

Taraxasterone is a naturally occurring pentacyclic triterpenoid belonging to the taraxastane subclass. First identified in *Cirsium setosum*, this compound has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **taraxasterone**, based on available spectroscopic data.

Chemical Structure and Stereochemistry

Taraxasterone, with the chemical formula $C_{30}H_{48}O$ and CAS number 6786-16-9, is structurally related to other well-known taraxastane-type triterpenoids such as taraxasterol and taraxerone. The core of its structure is a pentacyclic system of fused rings, designated A, B, C, D, and E.

The definitive structure of **taraxasterone** was elucidated through spectroscopic methods, primarily 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) of the compound isolated from *Cirsium setosum*.^{[1][2][3]} The key structural features of **taraxasterone** are a ketone group at the C-3 position of the A ring and a double bond between C-20 and C-21 in the E ring.

The stereochemistry of the taraxastane skeleton is complex, with multiple chiral centers. The IUPAC name for **taraxasterone**, which encapsulates its absolute stereochemistry, is

(4aR,6aR,6bS,8aS,11S,12aR,14bS)-4,4,6a,6b,8a,11,12,14b-octamethyl-1,2,3,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14a,14b-icosahydronicen-3-one. The stereochemical configuration at each chiral center is crucial for its biological activity and interaction with molecular targets.

A closely related isomer, psi-**taraxasterone**, has also been isolated and characterized.^{[1][3]} The primary difference between **taraxasterone** and psi-**taraxasterone** lies in the position of the double bond within the E ring.

Table 1: Physicochemical Properties of **Taraxasterone**

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O	-
Molecular Weight	424.70 g/mol	-
CAS Number	6786-16-9	-
Appearance	White powder	-

Spectroscopic Data

The structural elucidation of **taraxasterone** relies heavily on NMR spectroscopy. While a complete, publicly available dataset of assigned ¹H and ¹³C NMR chemical shifts for **taraxasterone** is not readily available in the provided search results, the key publication in Zhongguo Zhong Yao Za Zhi would contain this detailed information.^{[1][2][3]} The chemical shifts and coupling constants of the protons and carbons in the taraxastane skeleton provide the necessary information to confirm the connectivity and stereochemistry of the molecule.

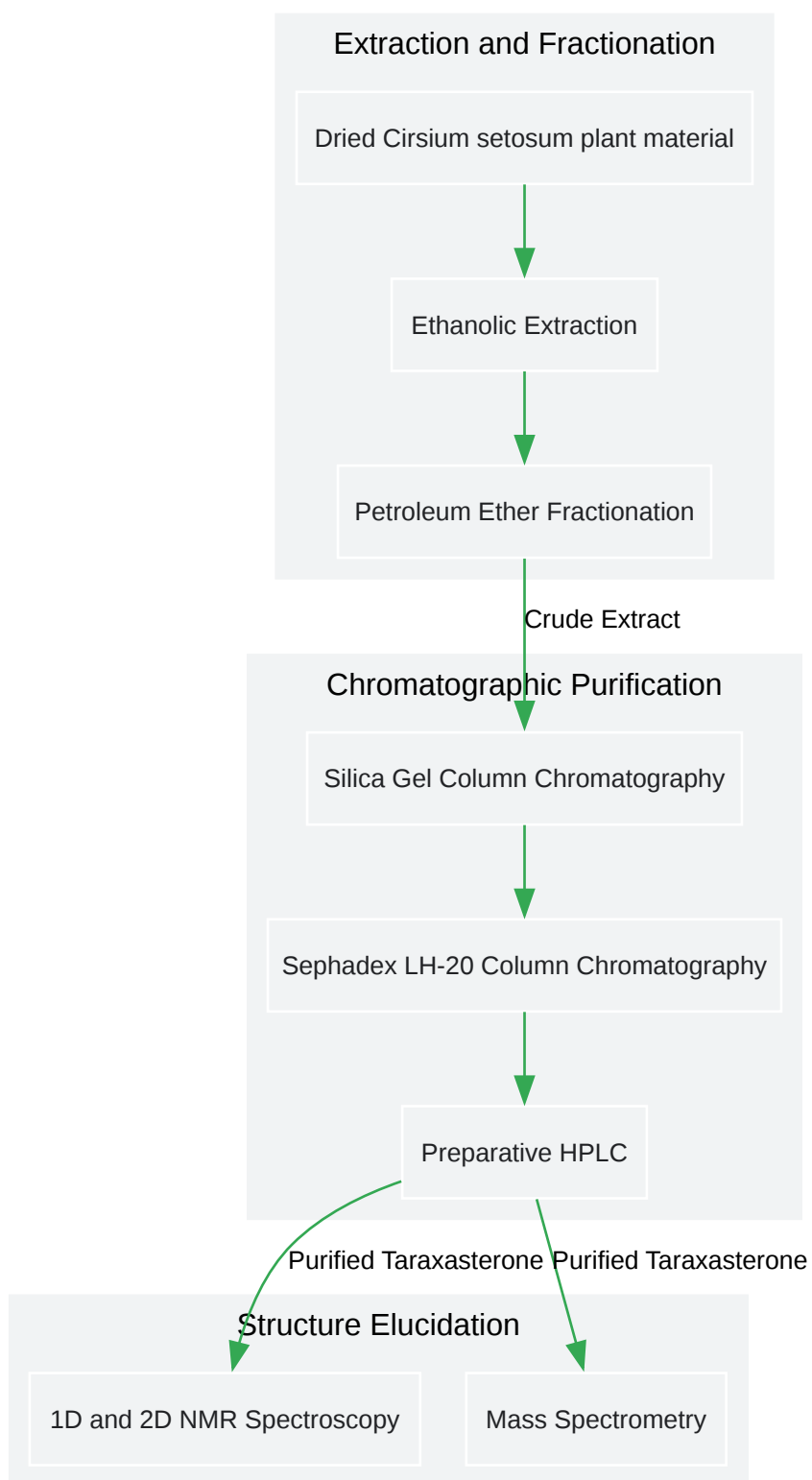
For comparison, the ¹³C NMR data for the related compound taraxerol shows characteristic signals for the olefinic carbons and the carbon bearing the hydroxyl group, which would differ in **taraxasterone** due to the presence of the ketone and the shifted double bond.^{[1][4]}

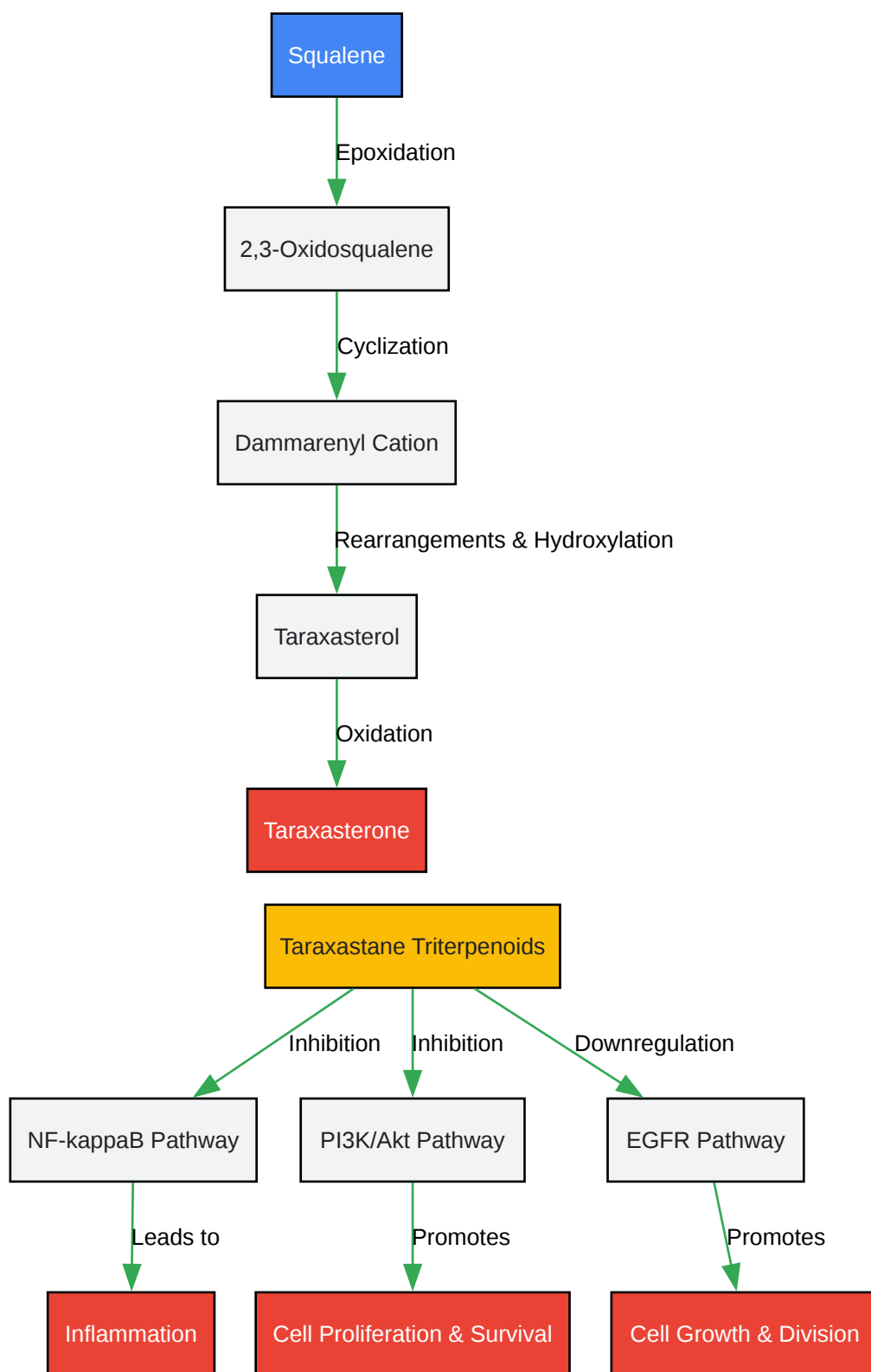
Experimental Protocols

Isolation of Taraxasterone from Cirsium setosum

A general protocol for the isolation of **taraxasterone** from *Cirsium setosum* can be outlined based on the available information.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Workflow for **Taraxasterone** Isolation





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